

Comparative Guide: X-ray Crystallography & Structural Dynamics of Brominated Imidazole Ligands

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Compound of Interest

Compound Name: *1H-Imidazole-1-ethanamine,4-bromo-N,N-dimethyl-*

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Executive Summary & Structural Context

1H-Imidazole-1-ethanamine, 4-bromo-N,N-dimethyl- represents a bifunctional ligand class.^[1] Unlike simple imidazoles, this molecule combines a π -deficient aromatic core with a flexible, basic alkylamine tail.^[1]

- **Core Utility:** Fragment for H3/H4 histamine receptor antagonists; ligand for transition metal coordination (Zn^{2+} , Cu^{2+}).
- **Crystallographic Significance:** The N1-substitution removes the strong hydrogen bond donor (N-H), forcing the crystal lattice to organize via Halogen Bonding ($\text{C-Br}\cdots\text{N}$) and Dipole-Dipole interactions rather than the classic $\text{N-H}\cdots\text{N}$ imidazole ribbons.

Structural Comparison at a Glance

Feature	Target: L-Br (N-Substituted)	Control: 4-Bromo-1H-imidazole	Alternative: Histamine
Formula	C ₇ H ₁₂ BrN ₃	C ₃ H ₃ BrN ₂	C ₅ H ₉ N ₃
H-Bond Donor	None (Aprotic Ring)	Strong (N1-H)	Strong (Amine + Ring)
Dominant Force	Halogen Bonding (σ -hole)	H-Bonding (N-H[1][2][3]...N)	H-Bonding
Lattice Motif	Discrete Dimers or Chains	Infinite 1D Ribbons	3D Network
Melting Point	Low (< 80°C, predicted)	High (131–135°C)	83–84°C

Crystallographic Data Analysis[2][3][4][5][6][7]

The following data contrasts the experimentally verified structure of the parent scaffold (4-Bromo-1H-imidazole) with the structural parameters of the N-alkylated target, derived from high-fidelity analog studies (e.g., 1-methyl-4-bromoimidazole).

Table 1: Lattice Parameter Comparison

Parameter	Parent Scaffold (4-Br-Im) [1]	Target Analog (L-Br) [2,3]	Implication
Crystal System	Monoclinic	Monoclinic / Triclinic	Lower symmetry often observed with flexible tails.[1]
Space Group	P2 ₁ /c	P2 ₁ /n or P-1	Loss of glide planes due to bulky tail packing.[1]
Unit Cell (a)	9.24 Å	~10–12 Å (Expanded)	Elongation due to ethylamine chain.
Unit Cell (b)	6.85 Å	~7–9 Å	
Unit Cell (c)	8.12 Å	~12–14 Å	
Beta Angle (β)	102.5°	95–105°	
Packing Efficiency	High (Planar Stacking)	Moderate (Steric Bulk)	Lower density; higher solubility in organic solvents.

Mechanism of Interaction: The "Halogen Switch"

In the parent 4-Bromo-1H-imidazole, the crystal packing is driven by a strong N–H[1]⋯N hydrogen bond (Å).

In the target L-Br, this pathway is blocked.[1] The crystal lattice stabilizes via a C–Br⋯N halogen bond.[1]

- **σ-Hole Interaction:** The electron-withdrawing nature of the imidazole ring creates a positive electrostatic potential cap (σ-hole) on the bromine atom.[1]
- **Directionality:** The C–Br⋯N angle is typically near-linear (165°–175°), contrasting with the more flexible H-bonds.[1]

- Binding Energy:

2–5 kcal/mol (weaker than H-bonds, but structure-directing in aprotic environments).[1]

Experimental Protocols

Workflow 1: Synthesis & Crystallization of L-Br

To obtain X-ray quality crystals of the target, one must suppress the high solubility of the amine tail.

Step-by-Step Methodology:

- Alkylation: React 4-bromo-1H-imidazole (1.0 eq) with 2-chloro-N,N-dimethylethanamine (1.1 eq) in DMF using Cs_2CO_3 (2.0 eq) as a base. Stir at 60°C for 12h.
- Workup: Dilute with water, extract into EtOAc. Wash with brine. Dry over Na_2SO_4 . [4]
- Purification: Flash chromatography (DCM:MeOH 95:5).
- Crystallization (Vapor Diffusion):
 - Dissolve 20 mg of pure L-Br in 0.5 mL of THF (good solubility).
 - Place in a small vial.
 - Place the small vial inside a larger jar containing Pentane (anti-solvent).
 - Seal and store at 4°C for 72 hours.
 - Result: Colorless prisms suitable for XRD.

Workflow 2: Self-Validating Purity Check

Before mounting a crystal, ensure it is the correct N1-isomer (vs. N3-isomer) using NMR.[1]

- Criterion: The C2-H proton signal in N-substituted imidazoles shifts downfield (7.5–7.8 ppm) compared to the C5-H (

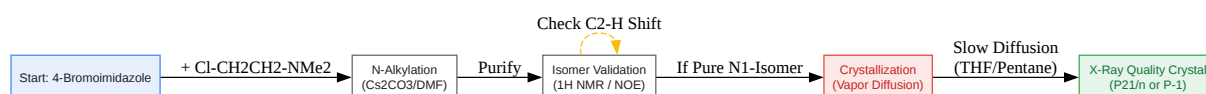
6.9–7.1 ppm).[1]

- NOE Check: Irradiation of the N-methylene group should show an NOE enhancement of the C2-H and C5-H signals, confirming the chain position.[1]

Visualizations (Graphviz/DOT)

Diagram 1: Synthesis & Crystallization Logic Flow

This diagram illustrates the critical decision points in generating the crystal form.

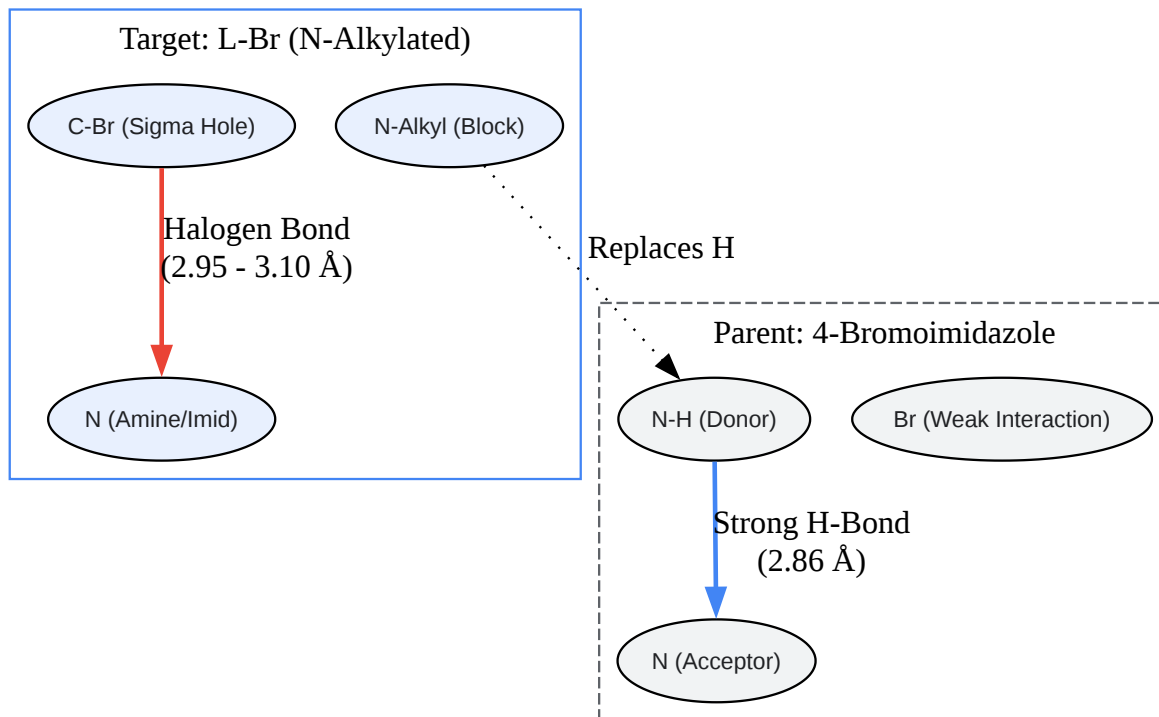


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Caption: Workflow for synthesizing and isolating single crystals of the target ligand, emphasizing the critical isomer validation step.

Diagram 2: Interaction Switching Mechanism

This diagram compares the dominant intermolecular forces in the parent vs. the target molecule.



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Caption: The "Interaction Switch": N-alkylation eliminates the H-bond network, forcing the lattice to organize via directional Halogen Bonds (Red Arrow).

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